

# An In-depth Technical Guide to Acetic Propionic Anhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Acetic propionic anhydride*

Cat. No.: *B086301*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **acetic propionic anhydride**, a mixed carboxylic anhydride of significant interest in organic synthesis. It details the compound's chemical structure, physicochemical properties, synthesis protocols, reactivity, and applications, with a focus on its relevance to the scientific and pharmaceutical research communities.

## Chemical Identity and Structure

**Acetic propionic anhydride**, systematically named ethanoic propanoic anhydride or acetyl propanoate, is an asymmetrical or "mixed" acid anhydride.<sup>[1][2][3]</sup> It combines the structural features of both acetic anhydride and propionic anhydride. This asymmetry is key to its reactivity profile.

Caption: Chemical structure of **acetic propionic anhydride**.

Table 1: Chemical Identifiers for **Acetic Propionic Anhydride**

| Identifier        | Value  | Reference |
|-------------------|--|-----------|
| IUPAC Name        | Acetic propanoic anhydride;<br>Acetyl propanoate | [1]       |
| CAS Number        | 13080-96-1                                       | [1]       |
| Molecular Formula | C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>     | [1][4]    |
| Molecular Weight  | 116.12 g/mol                                     | [4]       |
| Canonical SMILES  | <chem>CCC(=O)OC(=O)C</chem>                      | [1]       |
| InChI Key         | KLUDQUOLAFVLOL-<br>UHFFFAOYSA-N                  | [1][4]    |

## Physicochemical and Thermodynamic Properties

**Acetic propionic anhydride** is a combustible, corrosive liquid under standard conditions.[5] Its properties are summarized below. Careful handling in a well-ventilated area, away from moisture and ignition sources, is critical.

Table 2: Physicochemical and Computed Properties of **Acetic Propionic Anhydride**

| Property   | Value                        | Unit           | Reference |
|--|------------------------------|----------------|-----------|
| Physical Form  | Liquid                       | -              | [5]       |
| Purity (Typical)   | 95%                          | %              | [5]       |
| Boiling Point  | ~154                         | °C at 760 mmHg | [6]       |
| Kovats Retention Index                                   | 790 (Standard non-polar)     | -              | [1]       |
| Storage Temperature                                      | 2-8 (under inert atmosphere) | °C             | [5]       |
| $\Delta_f G^\circ$ (Gibbs Free Energy of Formation)      | -371.62                      | kJ/mol         | [7]       |
| $\Delta_f H^\circ_{\text{gas}}$ (Enthalpy of Formation)  | -503.91                      | kJ/mol         | [7]       |
| $\Delta_{\text{vap}} H^\circ$ (Enthalpy of Vaporization) | 42.63                        | kJ/mol         | [7]       |
| logP <sub>oct/wat</sub> (Octanol/Water Partition Coeff.) | 0.486                        | -              | [7]       |
| Critical Temperature (T <sub>c</sub> )                   | 634.74                       | K              | [7]       |
| Critical Pressure (P <sub>c</sub> )                      | 3960.52                      | kPa            | [7]       |

## Synthesis Protocols and Workflows

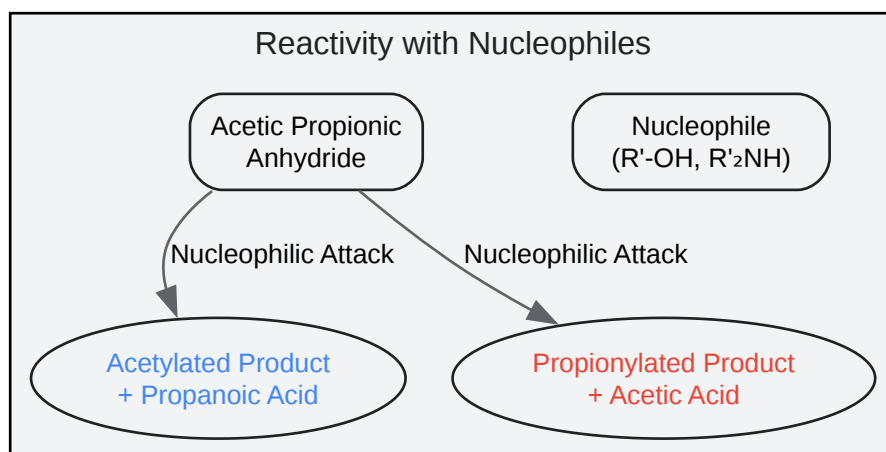
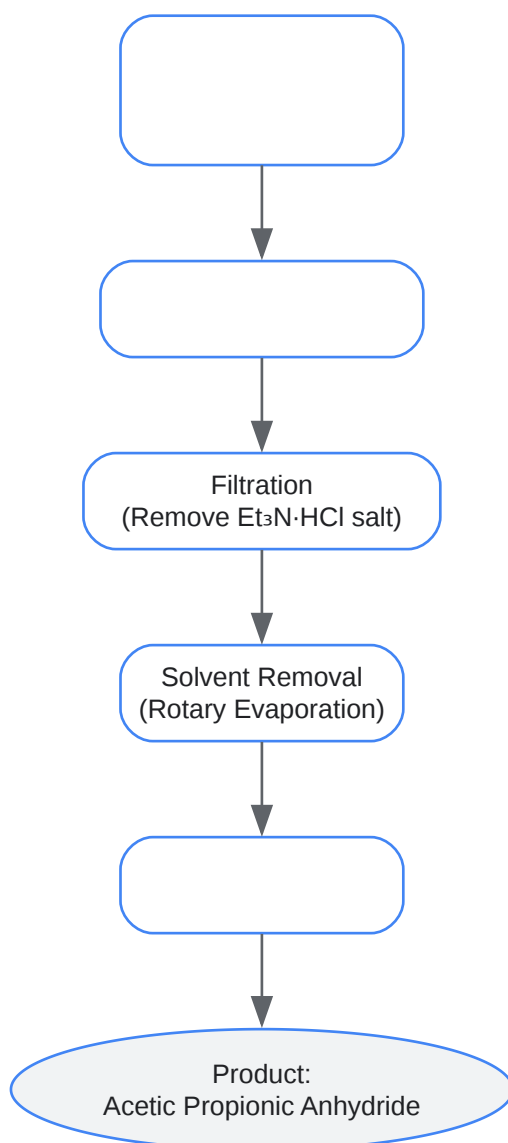
The synthesis of mixed anhydrides like **acetic propionic anhydride** can be achieved through several routes. The most common laboratory-scale methods involve the reaction of a carboxylic acid with an acyl chloride or the exchange reaction between a carboxylic acid and another anhydride.[8][9]

This is a direct and efficient method for forming the mixed anhydride.[8] The reaction proceeds via nucleophilic acyl substitution where the oxygen of propanoic acid attacks the electrophilic

carbonyl carbon of acetyl chloride.

#### Experimental Protocol:

- **Reaction Setup:** To a stirred solution of propanoic acid (1.0 equivalent) in a dry, aprotic solvent (e.g., THF, DCM) under an inert atmosphere (N<sub>2</sub> or Ar), add a non-nucleophilic base such as triethylamine (1.1 equivalents) at a reduced temperature (e.g., 0 °C).
  - **Addition of Acyl Chloride:** Slowly add acetyl chloride (1.05 equivalents) to the solution, maintaining the reduced temperature to control the exothermic reaction.
  - **Reaction Monitoring:** Allow the mixture to warm to room temperature and stir for 1-2 hours. The reaction progress can be monitored by TLC or GC to confirm the consumption of starting materials.
  - **Workup:** Upon completion, the triethylamine hydrochloride salt is removed by filtration. The filtrate is then concentrated under reduced pressure.
  - **Purification:** The crude product can be purified by fractional distillation under vacuum to yield pure **acetic propionic anhydride**, which is stable enough for storage at low temperatures.
- [9]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetic propanoic anhydride | C<sub>5</sub>H<sub>8</sub>O<sub>3</sub> | CID 12956798 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. Organic acid anhydride - Wikipedia [en.wikipedia.org]
- 4. Acetic propanoic anhydride [webbook.nist.gov]
- 5. Acetic propionic anhydride | 13080-96-1 [sigmaaldrich.com]
- 6. ACETIC PROPIONIC ANHYDRIDE | 13080-96-1 [chemicalbook.com]
- 7. Acetic propanoic anhydride - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. acetic propionic anhydride | C<sub>5</sub>H<sub>8</sub>O<sub>3</sub> | Reactory [reactory.app]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Acetic Propionic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086301#chemical-structure-of-acetic-propionic-anhydride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)